

An In-depth Technical Guide to the Thermal Properties of p-Anisic Acid

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Compound of Interest

Compound Name: 4-Methoxybenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal properties of p-anisic acid, a compound of interest in various scientific and industrial fields, including pharmaceuticals and cosmetics.^{[1][2][3]} This document outlines its key thermal characteristics, details the experimental methodologies for their determination, and presents this information in a clear and accessible format for technical audiences.

Introduction to p-Anisic Acid

p-Anisic acid, also known as **4-methoxybenzoic acid** or draconic acid, is a white crystalline solid.^{[1][4]} It is one of the isomers of anisic acid and is found naturally in anise. This compound and its derivatives are recognized for their antiseptic properties and are utilized as intermediates in the synthesis of more complex organic molecules.

Thermal Properties of p-Anisic Acid

The thermal behavior of a compound is critical for its characterization, stability assessment, and processing. The melting and boiling points are fundamental thermal properties that define the temperature range of its solid and liquid states under atmospheric pressure.

Table 1: Thermal Properties of p-Anisic Acid

Property	Value	Units
Melting Point	182 - 186	°C
	359.6 - 366.8	°F
	455.15 - 459.15	K
Boiling Point	275 - 280	°C
	527 - 536	°F
	548.15 - 553.15	K

Note: The ranges in the values are due to slight variations reported across different sources and measurement conditions.

Experimental Protocols for Thermal Analysis

The determination of the thermal properties of p-anisic acid is commonly performed using techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

3.1. Differential Scanning Calorimetry (DSC) for Melting Point Determination

Differential Scanning Calorimetry is a thermoanalytical technique in which the difference in the amount of heat required to increase the temperature of a sample and a reference is measured as a function of temperature.

- **Principle:** The sample and a reference material are subjected to a controlled temperature program. When the sample undergoes a phase transition, such as melting, it will absorb or release heat. This results in a difference in heat flow between the sample and the reference, which is detected and recorded.
- **Instrumentation:** A differential scanning calorimeter typically consists of a sample and reference pan, a furnace, a temperature programmer, and a recording system.
- **Methodology:**

- A small, accurately weighed sample of p-anisic acid (typically 1-5 mg) is placed in an aluminum pan.
- An empty pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The cell is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
- The heat flow to the sample is monitored as a function of temperature.
- The melting point is determined from the resulting thermogram as the onset or peak of the endothermic melting event.

3.2. Thermogravimetric Analysis (TGA) for Boiling Point and Decomposition Temperature Determination

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and composition of materials.

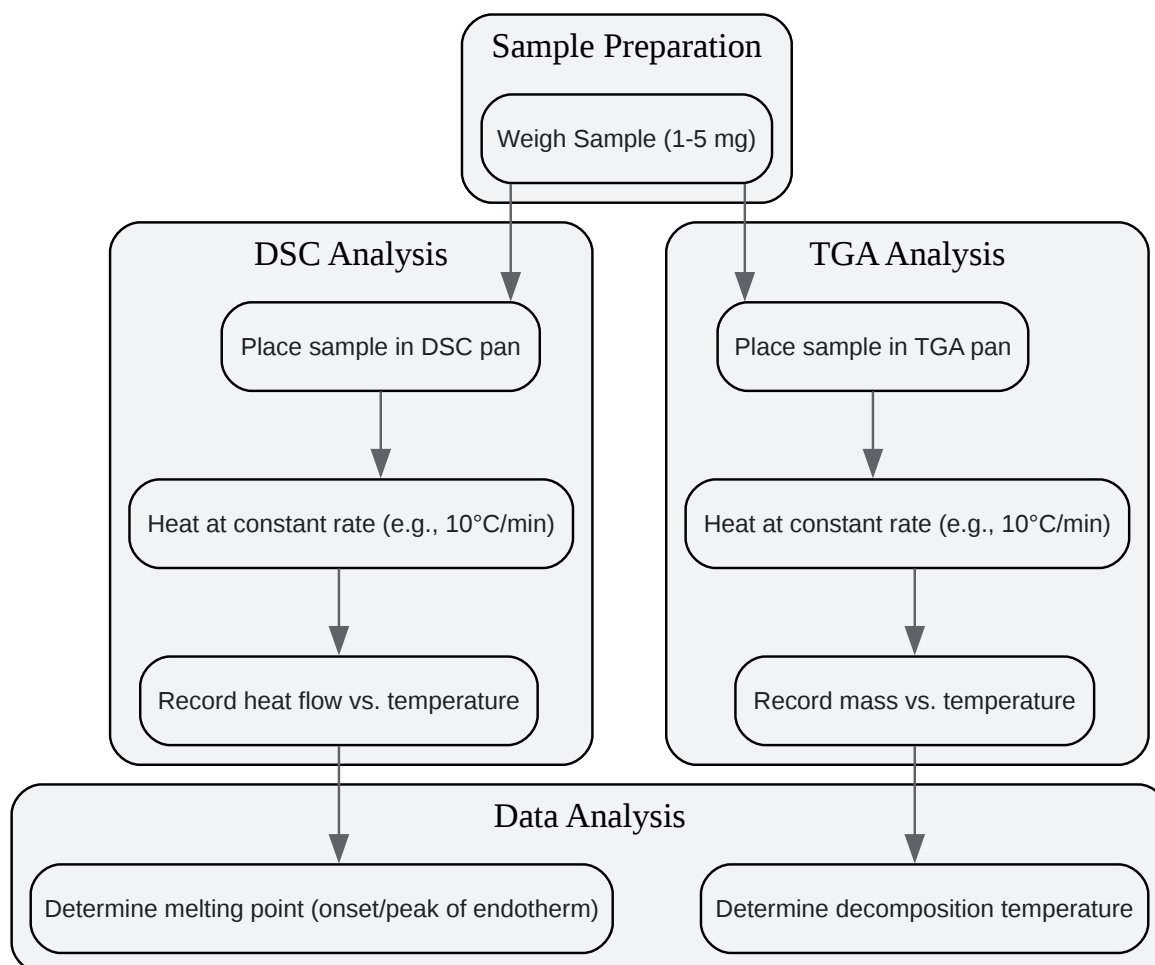
- Principle: A sample is heated in a controlled environment, and its mass is continuously monitored. A change in mass at a specific temperature indicates a thermal event such as decomposition or evaporation.
- Instrumentation: A thermogravimetric analyzer consists of a high-precision balance with a sample pan located inside a furnace.
- Methodology:
 - A small sample of p-anisic acid is placed in the TGA sample pan.
 - The furnace is heated at a controlled rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).
 - The mass of the sample is recorded continuously as a function of temperature.

- The boiling point can be inferred from the temperature at which significant mass loss begins, although DSC is more precise for this determination. TGA is particularly useful for observing the decomposition temperature, which for p-anisic acid occurs at higher temperatures than its boiling point.

Visualizations

4.1. Experimental Workflow for Thermal Analysis

The following diagram illustrates a typical workflow for the characterization of the thermal properties of a substance like p-anisic acid.

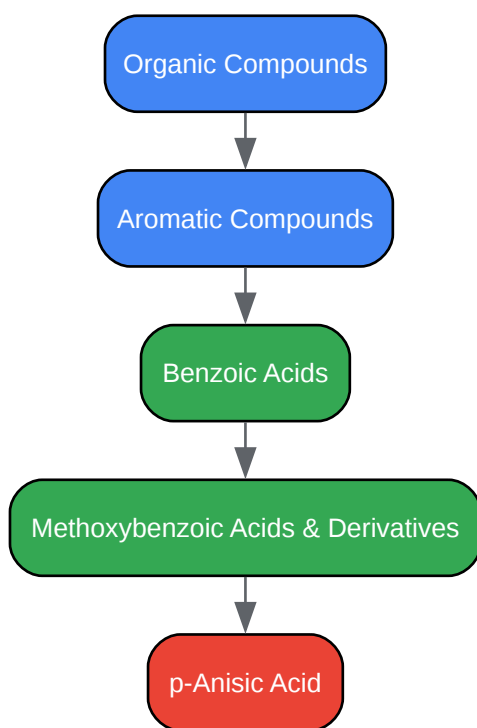


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Caption: Workflow for Thermal Property Determination.

4.2. Chemical Classification of p-Anisic Acid

This diagram shows the hierarchical classification of p-anisic acid within organic chemistry.



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Caption: Hierarchical Classification of p-Anisic Acid.

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